

# Decarestrictin M chemical structure and properties

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## Compound of Interest

Compound Name: Decarestrictin M

Cat. No.: B15574387

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## Decarestrictin M: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Decarestrictin M** is a naturally occurring decanolide compound isolated from the fungal species *Penicillium simplicissimum* and *Penicillium corylophilum*.<sup>[1]</sup> As a member of the decarestrictine family, it has garnered significant interest within the scientific community for its potent inhibitory effects on cholesterol biosynthesis. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **Decarestrictin M**. It is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery and development. This document summarizes the available quantitative data, outlines key experimental methodologies, and visualizes relevant biological pathways to facilitate a comprehensive understanding of this promising bioactive molecule.

### Chemical Structure and Properties

**Decarestrictin M** belongs to a class of 10-membered lactones. While its detailed structure elucidation is part of a broader investigation into the decarestrictine family, its core chemical identity has been established through spectroscopic analysis.

## Chemical Structure

The definitive chemical structure of **Decarestrictin M** is still under active investigation within the broader family of decarestrictines.

## Physicochemical Properties

A summary of the known physicochemical properties of **Decarestrictin M** is presented in Table 1. This data is crucial for its handling, formulation, and interpretation of biological assay results.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>	
Molecular Weight	216.23 g/mol	
CAS Number	144161-38-6	
Class	Decanolide	
Appearance	Not Reported	
Solubility	Not Reported	
Melting Point	Not Reported	
Boiling Point	Not Reported	

Table 1: Physicochemical Properties of **Decarestrictin M**

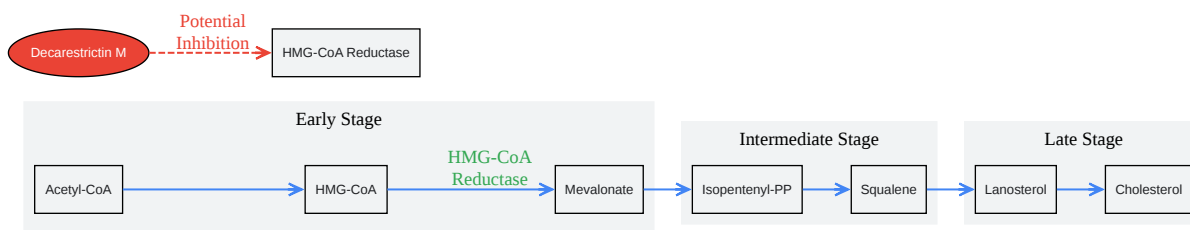
## Biological Activity: Inhibition of Cholesterol Biosynthesis

The primary biological activity of **Decarestrictin M** and its analogues is the inhibition of cholesterol biosynthesis.<sup>[1]</sup> This positions it as a molecule of interest for potential therapeutic applications in hypercholesterolemia and related cardiovascular diseases.

## Mechanism of Action

The precise enzymatic target of **Decarestrictin M** within the cholesterol biosynthesis pathway is a subject of ongoing research. The pathway is a complex cascade of enzymatic reactions,

and identifying the specific point of inhibition is critical for understanding its pharmacological profile. The general pathway for cholesterol synthesis is depicted below.



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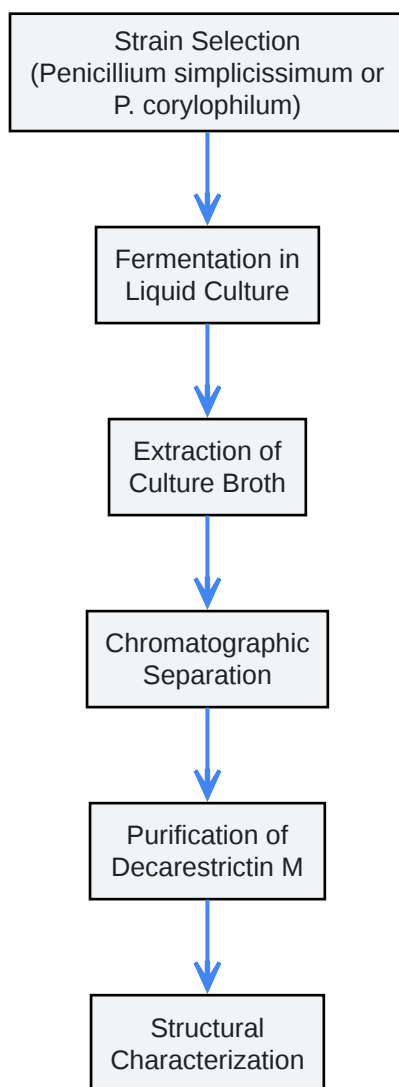
A simplified overview of the cholesterol biosynthesis pathway.

## Experimental Protocols

The isolation and characterization of decarestrictines, including **Decarestrictin M**, involve standard natural product chemistry techniques. The following is a generalized workflow based on the initial discovery of the decarestrictine family.<sup>[1]</sup>

## Fermentation and Isolation

A logical workflow for the fermentation of the producing organism and subsequent isolation of **Decarestrictin M** is outlined below.



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General workflow for the production and isolation of **Decarestrictin M**.

Detailed Steps:

- **Strain and Fermentation:** The producing fungal strains, *Penicillium simplicissimum* or *Penicillium corylophilum*, are cultured in a suitable liquid medium under controlled conditions to promote the production of secondary metabolites.[1]
- **Extraction:** The culture broth is harvested, and the bioactive compounds are extracted using organic solvents.

- **Chromatographic Separation:** The crude extract is subjected to various chromatographic techniques, such as column chromatography and thin-layer chromatography, to separate the different decarestrictine analogues.[\[1\]](#)
- **Purification:** Fractions containing **Decarestrictin M** are further purified, often using high-performance liquid chromatography (HPLC), to obtain the pure compound.
- **Structural Characterization:** The structure of the isolated **Decarestrictin M** is determined using spectroscopic methods, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[\[1\]](#)

## Biological Assays

In vitro testing of the inhibitory activity of **Decarestrictin M** on cholesterol biosynthesis can be performed using cell-based assays.[\[1\]](#)

Protocol Outline:

- **Cell Culture:** A suitable cell line, such as the human liver cancer cell line HepG2, is cultured under standard conditions.[\[1\]](#)
- **Treatment:** The cells are treated with varying concentrations of **Decarestrictin M**.
- **Metabolic Labeling:** A radiolabeled precursor of cholesterol, such as [ $^{14}\text{C}$ ]-acetate, is added to the cell culture.
- **Lipid Extraction:** After an incubation period, the cellular lipids are extracted.
- **Analysis:** The amount of radiolabeled cholesterol is quantified to determine the extent of inhibition by **Decarestrictin M**.

## Conclusion and Future Directions

**Decarestrictin M** represents a promising natural product with demonstrated inhibitory activity against cholesterol biosynthesis. Further research is warranted to fully elucidate its chemical structure, delineate its precise mechanism of action, and evaluate its therapeutic potential. Key areas for future investigation include:

- Complete structural elucidation using advanced spectroscopic and crystallographic techniques.
- Identification of the specific enzyme(s) in the cholesterol biosynthesis pathway inhibited by **Decarestrictin M**.
- In vivo studies to assess its efficacy and safety profile in animal models of hypercholesterolemia.
- Structure-activity relationship (SAR) studies to guide the synthesis of more potent and selective analogues.

The information presented in this technical guide provides a solid foundation for researchers and drug development professionals to build upon in their exploration of **Decarestrictin M** and its potential as a novel therapeutic agent.

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## References

- 1. Secondary metabolites by chemical screening. 8. Decarestrictines, a new family of inhibitors of cholesterol biosynthesis from *Penicillium*. I. Strain description, fermentation, isolation and properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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